

Proper Disposal of N-Ethylbenzylamine: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Ethylbenzylamine*

Cat. No.: *B194571*

[Get Quote](#)

For immediate release: This document provides essential safety and logistical information for the proper disposal of **N-Ethylbenzylamine**, catering to researchers, scientists, and professionals in drug development. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

N-Ethylbenzylamine is a corrosive liquid that is harmful to aquatic life and combustible.[1] Therefore, it is imperative that this chemical waste is managed and disposed of in accordance with hazardous waste regulations. Under no circumstances should it be discharged into drains or surface water.[1] Chemical waste generators are responsible for correctly classifying waste and adhering to local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[1]

Key Safety and Handling Precautions

Before beginning any disposal-related activities, ensure you are wearing appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.[1] All handling of **N-Ethylbenzylamine** should be conducted in a well-ventilated area, preferably under a chemical fume hood.[1]

Step-by-Step Disposal Procedure

- Waste Identification and Classification:
 - **N-Ethylbenzylamine** waste must be classified as hazardous chemical waste.

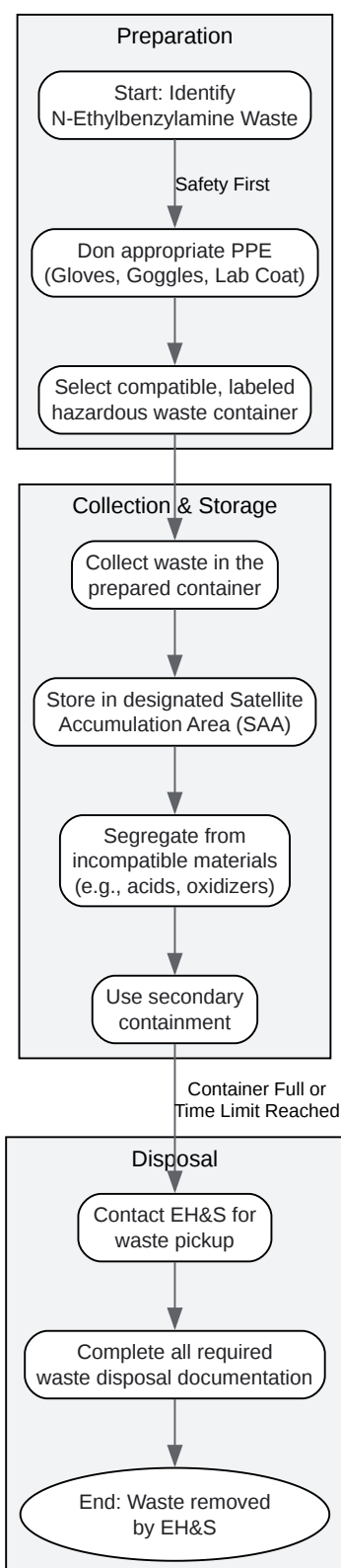
- It is categorized as a corrosive amine.[1] The proper shipping name is AMINES, LIQUID, CORROSIVE, N.O.S.[1]
- Container Selection and Labeling:
 - Use a compatible, leak-proof container with a secure, screw-on cap for waste collection.[2][3][4] The container material should not react with the chemical.[2]
 - The original manufacturer's container, if in good condition, can be used.[5]
 - Label the waste container clearly with "Hazardous Waste" and the full chemical name: "**N-Ethylbenzylamine**".[4][5] The date of waste accumulation should also be noted.
- Waste Accumulation and Storage:
 - Store the waste container in a designated satellite accumulation area (SAA).[2]
 - Ensure the container is kept closed except when adding waste.[3][4]
 - Store **N-Ethylbenzylamine** waste segregated from incompatible materials, such as acids, strong oxidizing agents, acid anhydrides, and acid chlorides.[1] Specifically, store acids and bases separately.[2]
 - Utilize secondary containment, such as a lab tray or dishpan, to capture any potential spills or leaks.[3] The secondary container must be chemically compatible and have a capacity of at least 110% of the primary container's volume.[3]
- Arranging for Disposal:
 - Contact your institution's Environmental Health & Safety (EH&S) department to schedule a hazardous waste pickup.
 - Do not exceed the storage time or quantity limits for hazardous waste as defined by your institution and local regulations.[3] For example, some regulations require collection within 90 days of the container being filled or reaching a certain volume.[3]
- Spill Management:

- In the event of a spill, evacuate the area and ensure adequate ventilation.[\[1\]](#)
- Remove all sources of ignition as the material is combustible.[\[1\]](#)
- Contain the spill using an inert absorbent material.[\[1\]](#)
- Collect the absorbed material into a suitable, closed container for disposal as hazardous waste.[\[1\]](#)
- Do not flush spills into the sewer system.[\[1\]](#)

Quantitative Data Summary

Property	Value	Source
UN Number	UN2735	[1]
Proper Shipping Name	AMINES, LIQUID, CORROSIVE, N.O.S.	[1]
Hazard Class	8 (Corrosive)	[1]
Packing Group	III	[1]
Flash Point	69 °C (156.2 °F) - closed cup	
Density	0.909 g/mL at 25 °C	
Boiling Point	191-194 °C	

Disposal Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the proper disposal of **N-Ethylbenzylamine** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 3. How to Store and Dispose of Hazardous Chemical Waste [blink.ucsd.edu]
- 4. campussafety.lehigh.edu [campussafety.lehigh.edu]
- 5. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- To cite this document: BenchChem. [Proper Disposal of N-Ethylbenzylamine: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b194571#n-ethylbenzylamine-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com